

# An In-depth Technical Guide to Trimethyl(triethylamine)aluminium

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trimethyl(triethylamine)aluminium

Cat. No.: B12655106

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, safety data, and handling procedures for **trimethyl(triethylamine)aluminium**. Given the limited availability of specific safety data for this complex, this guide leverages data from its principal component, trimethylaluminum (TMA), a pyrophoric and highly reactive organoaluminum compound. The formation of an adduct with triethylamine modulates its reactivity, but the fundamental hazards associated with the trimethylaluminum moiety remain a primary consideration.

## Chemical Identification and Properties

The compound of interest is the Lewis acid-base adduct formed between trimethylaluminum and triethylamine.

Table 1: Chemical Identification

| Identifier        | Value                                    |
|-------------------|--|
| Chemical Name     | Trimethyl(triethylamine)aluminium        |
| Synonyms          | N,N-diethylethanamine;trimethylalumane   |
| CAS Number        | 20791-15-5[1][2][3][4]                   |
| Molecular Formula | C <sub>9</sub> H <sub>24</sub> AlN[2][5] |

Table 2: Physicochemical Properties

| Property         | Value   |
|------------------|---|
| Molecular Weight | 173.28 g/mol [5]  |
| Appearance       | Colorless liquid (based on properties of similar compounds)   |
| Reactivity       | Reacts violently with water and protic solvents.<br>The complex is less pyrophoric than neat trimethylaluminum but should still be handled as a highly reactive and air-sensitive compound. |

## Safety Data and Hazard Information

The safety data presented below is primarily based on trimethylaluminum (TMA, CAS No. 75-24-1), the precursor to the triethylamine complex. The complexation with triethylamine can reduce the pyrophoricity, but the underlying hazards of TMA should be fully considered.

Table 3: Hazard Identification and GHS Classification (based on Trimethylaluminum)

| Hazard Class  | GHS Classification                  | Hazard Statement   |
|---|-------------------------------------|--|
| Flammable Liquids   | Category 1                          | H224: Extremely flammable liquid and vapor.[6]   |
| Pyrophoric Liquids  | Category 1                          | H250: Catches fire spontaneously if exposed to air.[6][7][8][9]                            |
| Substances which, in contact with water, emit flammable gases | Category 1                          | H260: In contact with water releases flammable gases which may ignite spontaneously.[6][9] |
| Skin Corrosion/Irritation                                     | Category 1B                         | H314: Causes severe skin burns and eye damage.[6][7][8][9]                                 |
| Serious Eye Damage/Eye Irritation                             | Category 1                          | H318: Causes serious eye damage.[9]  |
| Specific Target Organ Toxicity (Single Exposure)              | Category 3 (Respiratory irritation) | H335: May cause respiratory irritation.[9]   |

Table 4: Personal Protective Equipment (PPE) and Handling Precautions

| Control Measure        | Specification  |
|------------------------|--|
| Engineering Controls   | Must be handled in an inert atmosphere (glovebox or Schlenk line).[10][11] Work must be conducted in a certified chemical fume hood.[10][12] |
| Eye/Face Protection    | Chemical splash goggles and a face shield are required.[13]  |
| Skin Protection        | A flame-resistant lab coat (e.g., Nomex) is required.[13] Wear nitrile gloves under neoprene or other chemically resistant gloves.[13]       |
| Respiratory Protection | Use of a self-contained breathing apparatus may be necessary for large-scale work or in case of a spill.                                     |
| Handling               | Do not work alone when handling this compound.[10] All glassware must be oven-dried to remove moisture.[13] Use only non-sparking tools.[9]  |

## Experimental Protocols and Handling Procedures

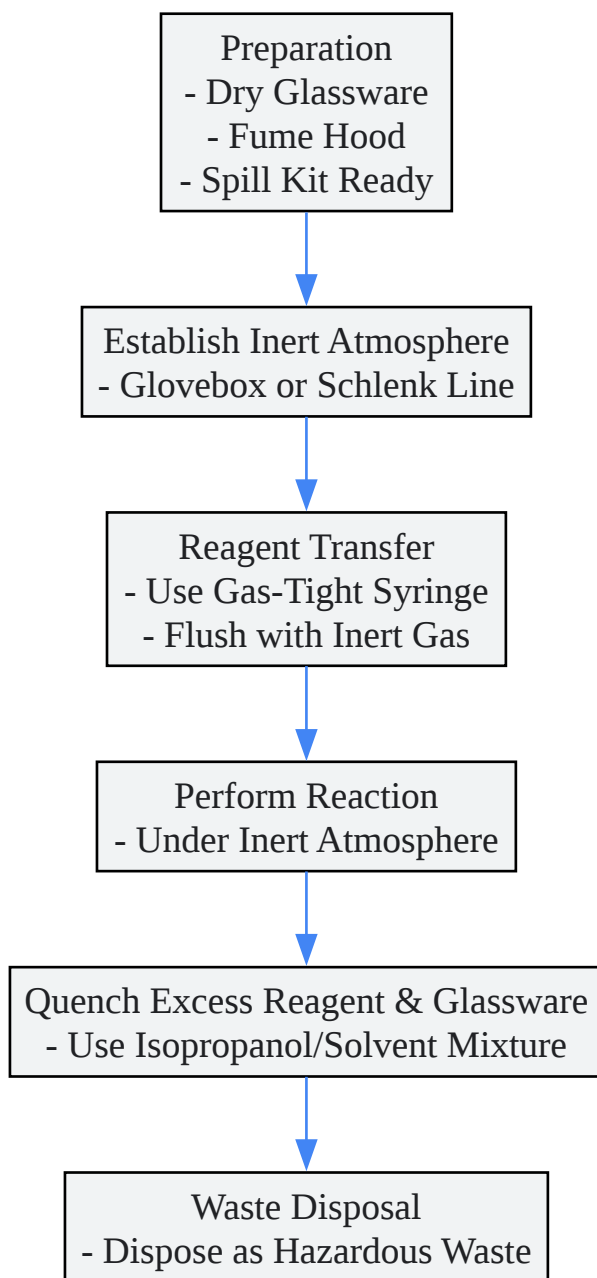
The following protocols are generalized for the safe handling of pyrophoric organoaluminum reagents like **trimethyl(triethylamine)aluminium**.

Protocol 1: Transfer of **Trimethyl(triethylamine)aluminium** using a Syringe

- Preparation:
  - Ensure all glassware is oven-dried and cooled under an inert atmosphere (nitrogen or argon).
  - Work in a fume hood with the sash at the lowest possible position.[11]
  - Have a container of dry sand or other non-combustible absorbent material readily available for spills.[11]

- Inert Atmosphere:
  - The reagent bottle should be equipped with a septum.
  - Purge the bottle with an inert gas.
- Syringe Preparation:
  - Use a gas-tight syringe with a needle long enough to reach the liquid.
  - Flush the syringe with inert gas at least three times.[\[11\]](#)
- Transfer:
  - Insert the needle of the inert gas line into the septum of the reagent bottle, ensuring it is above the liquid level.
  - Insert the syringe needle into the septum and below the liquid level.
  - Slowly draw the desired volume of the reagent into the syringe.
  - Remove the syringe and quickly insert it into the septum of the reaction flask, which is also under an inert atmosphere.
  - Dispense the reagent into the reaction flask.
- Quenching:
  - Any excess reagent in the syringe should be quenched by slowly adding it to a flask containing an inert, high-boiling solvent (e.g., heptane) and then slowly adding a long-chain alcohol (e.g., isopropanol).

### Logical Workflow for Handling Pyrophoric Reagents



[Click to download full resolution via product page](#)

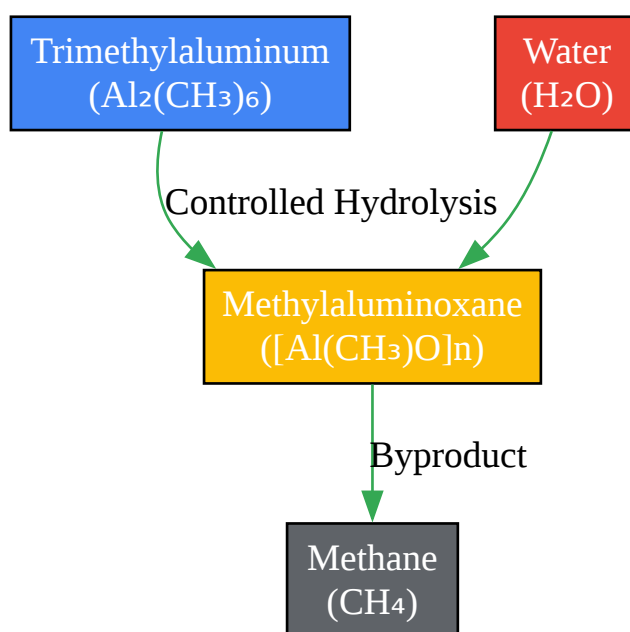
Caption: Workflow for the safe handling of pyrophoric organoaluminum compounds.

## Applications in Synthesis

Trimethylaluminum and its adducts are versatile reagents in organic and organometallic synthesis. They serve as precursors for catalysts, in methylation reactions, and in the synthesis of other organometallic compounds.

### Reaction Pathway: Synthesis of Methylaluminoxane (MAO)

Trimethylaluminum is a key starting material for the production of methylaluminoxane (MAO), a co-catalyst used in olefin polymerization. The reaction involves the controlled hydrolysis of trimethylaluminum.



[Click to download full resolution via product page](#)

Caption: Simplified reaction pathway for the synthesis of MAO from trimethylaluminum.

The use of the triethylamine adduct can provide a more controlled reaction due to the reduced reactivity of the aluminum center.

## Emergency Procedures

Table 5: First Aid Measures

| Exposure Route | First Aid Procedure  |
|----------------|--|
| Inhalation     | Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[10][14]                               |
| Skin Contact   | Immediately remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[10][14] |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek immediate medical attention.[14]          |
| Ingestion      | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[9]          |

In the event of a fire, use a dry chemical powder, sand, or dolomite to extinguish. DO NOT USE WATER as it will react violently with the compound.[9] If a spill occurs, cover it with a non-combustible absorbent material like dry sand and dispose of it as hazardous waste.[11]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. trimethyl(triethylamine)aluminium | 20791-15-5 [amp.chemicalbook.com]
- 2. Chemical-Suppliers | Product Search [chemical-suppliers.eu]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]



- 5. Trimethyl(triethylamine)aluminum | C<sub>9</sub>H<sub>24</sub>AlN | CID 73456772 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. orgsyn.org [orgsyn.org]
- 7. Trimethylaluminium | 75-24-1 [amp.chemicalbook.com]
- 8. umass.edu [umass.edu]
- 9. gelest.com [gelest.com]
- 10. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
- 11. chemistry.utoronto.ca [chemistry.utoronto.ca]
- 12. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
- 13. operations.ok.ubc.ca [operations.ok.ubc.ca]
- 14. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Trimethyl(triethylamine)aluminium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12655106#trimethyl-triethylamine-aluminium-cas-number-and-safety-data]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)